

Thermodynamic Properties of 1,2-Dimethylcyclopentanol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **1,2-Dimethylcyclopentanol**. Due to a scarcity of direct experimental data for this specific compound, this document presents a combination of predicted values and experimental data for structurally similar molecules to offer valuable comparative insights. Detailed experimental protocols for determining these properties are also included to facilitate further research.

Physicochemical and Thermodynamic Data

The following tables summarize the available predicted and experimental thermodynamic data for **1,2-Dimethylcyclopentanol** and its related compounds. This comparative presentation allows for an estimation of the properties of **1,2-Dimethylcyclopentanol** and highlights the impact of structural variations on thermodynamic behavior.

Table 1: Predicted Physicochemical Properties of 1,2-Dimethylcyclopentanol



Property	Predicted Value	
Molecular Formula	C7H14O	
Molecular Weight	114.19 g/mol	
Boiling Point	150.5 ± 8.0 °C at 760 mmHg	
Density	0.9 ± 0.1 g/cm ³	
Vapor Pressure	1.5 ± 0.6 mmHg at 25°C	
Flash Point	54.4 ± 10.9 °C	
Refractive Index	1.460	

Table 2: Comparative Experimental Thermodynamic Data of Related Compounds

Property	Compound	Value	Temperature (K)
Enthalpy of Combustion (liquid, ΔcH°)	cis-1,2- Dimethylcyclopentane	-4590.1 ± 1.3 kJ/mol	298.15
Liquid Heat Capacity (Cp,liquid)	cis-1,2- Dimethylcyclopentane	190.66 J/mol·K	302.84
Enthalpy of Fusion (ΔfusH)	1,2- Dimethylcyclopentane	6.410 kJ/mol	154.1
Vapor Pressure	1,2- Dimethylcyclopentane	47.2 mmHg	298.15

Experimental Protocols

The following sections detail standard experimental methodologies for determining the key thermodynamic properties of liquid organic compounds like **1,2-Dimethylcyclopentanol**.

Bomb Calorimetry for Enthalpy of Combustion



The standard enthalpy of combustion can be determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container.

Methodology:

- Sample Preparation: A precisely weighed sample of 1,2-Dimethylcyclopentanol (typically 0.5 1.0 g) is placed in a crucible within the bomb calorimeter. A fuse wire is positioned to make contact with the sample.
- Assembly and Pressurization: The bomb is sealed and purged with oxygen to remove any nitrogen, then filled with high-pressure oxygen (typically 25-30 atm).
- Calorimeter Setup: The sealed bomb is submerged in a known mass of water in an insulated container (the calorimeter). A stirrer ensures uniform temperature distribution, and a highprecision thermometer records the temperature.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- Calculation: The heat capacity of the calorimeter system is determined by calibrating with a substance of known heat of combustion, such as benzoic acid. The heat of combustion of the sample is then calculated from the temperature rise, the heat capacity of the calorimeter, and corrections for the heat of combustion of the fuse wire and any side reactions (e.g., formation of nitric acid). The enthalpy of combustion (ΔHc) is then calculated from the change in internal energy (ΔU) measured at constant volume.[1][2]

Differential Scanning Calorimetry (DSC) for Heat Capacity

Differential Scanning Calorimetry is a versatile technique used to measure heat flow associated with thermal transitions in a material, including heat capacity.

Methodology:



- Sample Preparation: A small, accurately weighed sample of **1,2-Dimethylcyclopentanol** (typically 5-10 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The
 instrument is programmed with a specific temperature profile, typically a linear heating rate
 (e.g., 10 °C/min) over the desired temperature range.
- Data Collection: The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature as they are heated. This differential heat flow is recorded as a function of temperature.
- Heat Capacity Calculation: The heat capacity of the sample is determined by comparing its heat flow curve to that of a known standard reference material (e.g., sapphire) run under the identical experimental conditions.[3][4]

Vapor Pressure Measurement

Several methods can be employed to determine the vapor pressure of a liquid as a function of temperature.

A. Static Method:

- Apparatus: A sample of the liquid is placed in a thermostatted vessel connected to a
 pressure measuring device (manometer). The system is evacuated to remove air.
- Procedure: The liquid is heated to a specific temperature and allowed to reach equilibrium with its vapor. The pressure of the vapor in the headspace is then measured directly. This is repeated at various temperatures to obtain the vapor pressure curve.

B. Dynamic Method (Isoteniscope):

- Apparatus: An isoteniscope is a U-tube manometer where the sample is in one arm and the other is connected to a pressure control and measurement system.
- Procedure: The sample is heated, and the external pressure is adjusted until the liquid levels in both arms of the U-tube are equal, indicating that the vapor pressure of the sample is



equal to the applied pressure.[5][6]

C. Gas Saturation Method:

- Apparatus: A stream of an inert gas is passed through or over the liquid sample at a known flow rate and temperature.
- Procedure: The gas becomes saturated with the vapor of the substance. The amount of vaporized substance is determined by trapping and weighing it or by measuring the weight loss of the sample. The vapor pressure is then calculated using the ideal gas law and the volume of the carrier gas.[7]

Visualizations

Experimental Workflow for Bomb Calorimetry

The following diagram illustrates the key steps in determining the enthalpy of combustion using a bomb calorimeter.

Caption: Workflow for Bomb Calorimetry Experiment.

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